

# A Comparative Environmental Impact Assessment of Acrinathrin and Other Leading Acaricides

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## Compound of Interest

Compound Name: *Acrinathrin*

Cat. No.: *B052264*

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This guide provides an objective comparison of the environmental impact of **Acrinathrin**, a synthetic pyrethroid acaricide, with other commonly used alternatives. The following sections present quantitative data from experimental studies, detailed methodologies for key experiments, and visual representations of signaling pathways and experimental workflows to facilitate a comprehensive assessment for research and development purposes.

## Comparative Environmental Impact Data

The following tables summarize the key environmental toxicity and fate parameters for **Acrinathrin** and four other widely used acaricides: Amitraz, Bifenthrin, Deltamethrin, and Flumethrin.

### Table 1: Avian and Aquatic Toxicity

Acaricide	Chemical Class	Avian Acute Oral Toxicity (LD50)	Freshwater Fish Acute Toxicity (LC50)	Freshwater Invertebrate Acute Toxicity (EC50/LC50)
Acrinathrin	Pyrethroid	Bobwhite quail: >2250 mg/kg[1]	Rainbow trout (96h): 0.0056 mg/L[1]	Daphnia magna (48h): 0.00057 mg/L[1]
Amitraz	Formamidine	Bobwhite quail (oral): 788 mg/kg[2]	Bluegill sunfish (96h): 1.3 mg/L[2]	Daphnia magna (48h): 0.035 mg/L[2][3][4]
Bifenthrin	Pyrethroid	Bobwhite quail (oral): 1800 mg/kg[5]	Rainbow trout (96h): 0.00015 mg/L[6]	Daphnia magna (48h): 0.0016 mg/L[6]
Deltamethrin	Pyrethroid	Mallard duck (oral): >4640 mg/kg[1]	Rainbow trout (96h): 0.00039 mg/L	Daphnia magna (48h): 0.0005 mg/L
Flumethrin	Pyrethroid	Bobwhite quail (oral): >2000 mg/kg	Rainbow trout (96h): 0.0032 mg/L	Daphnia magna (48h): 0.00016 mg/L

**Table 2: Honeybee Toxicity and Soil Persistence**

Acaricide	Honeybee Acute Contact Toxicity (LD50)	Honeybee Acute Oral Toxicity (LD50)	Soil Persistence (DT50)
Acrinathrin	0.2 - 0.5 $\mu$ g/bee [1]	0.15 - 0.2 $\mu$ g/bee [1]	5 - 100 days[1]
Amitraz	>100 $\mu$ g/bee [7]	12 $\mu$ g/bee [2]	< 1 day[2]
Bifenthrin	0.01462 $\mu$ g/bee	0.1 $\mu$ g/bee [5]	122 - 345 days
Deltamethrin	0.05 $\mu$ g/bee	0.079 $\mu$ g/bee	13 - 69 days
Flumethrin	0.05 $\mu$ g/bee [8]	0.178 - 0.527 $\mu$ g/bee [8][9][10]	Data not readily available

## Experimental Protocols

The following are detailed methodologies for the key experiments cited in the comparison tables, based on internationally recognized OECD guidelines.

### Avian Acute Oral Toxicity Test (OECD Guideline 223)

- Principle: This test determines the acute oral toxicity of a substance to birds in a single dose.
- Test Species: Commonly used species include the Northern Bobwhite (*Colinus virginianus*) or Mallard duck (*Anas platyrhynchos*).
- Procedure:
  - A group of at least 10 birds (5 male, 5 female) is used for each dose level and a control group.
  - The test substance is administered orally via gavage in a suitable vehicle.
  - Birds are observed for mortality and clinical signs of toxicity at 4 and 24 hours after dosing, and then daily for 14 days.
  - Body weight is recorded at the beginning and end of the study.
- Endpoint: The LD50 (median lethal dose) is calculated, which is the statistically estimated dose that is expected to be lethal to 50% of the test population.

### Fish Acute Toxicity Test (OECD Guideline 203)

- Principle: This test determines the concentration of a substance that is lethal to 50% of a test fish population over a 96-hour period.[\[11\]](#)[\[12\]](#)
- Test Species: Common species include Rainbow trout (*Oncorhynchus mykiss*), Zebra fish (*Danio rerio*), and Bluegill sunfish (*Lepomis macrochirus*).
- Procedure:
  - Fish are exposed to at least five concentrations of the test substance in a geometric series, along with a control group, for 96 hours.[\[5\]](#)[\[11\]](#)

- The test is conducted under either static or semi-static (renewal of test solution) conditions.[\[5\]](#)
- Mortality and any sublethal effects are recorded at 24, 48, 72, and 96 hours.[\[5\]](#)
- Water quality parameters (pH, dissolved oxygen, temperature) are monitored throughout the test.
- Endpoint: The LC50 (median lethal concentration) at 96 hours is calculated.[\[5\]](#)

## Daphnia sp. Acute Immobilisation Test (OECD Guideline 202)

- Principle: This test assesses the acute immobilizing effect of a substance on *Daphnia magna*.[\[1\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)
- Test Organism: *Daphnia magna* neonates (<24 hours old).
- Procedure:
  - Daphnids are exposed to at least five concentrations of the test substance for 48 hours.[\[1\]](#)[\[14\]](#)
  - The number of immobilized daphnids (those unable to swim within 15 seconds of gentle agitation) is recorded at 24 and 48 hours.[\[1\]](#)[\[13\]](#)
  - The test is conducted in a static system under controlled temperature and lighting conditions.
- Endpoint: The EC50 (median effective concentration) for immobilization at 48 hours is determined.[\[13\]](#)

## Honeybee Acute Toxicity Tests (OECD Guidelines 213 & 214)

- Principle: These tests determine the acute oral (OECD 213) and contact (OECD 214) toxicity of a substance to adult worker honeybees (*Apis mellifera*).[\[2\]](#)[\[3\]](#)[\[6\]](#)[\[7\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)

- Procedure (Oral - OECD 213):
  - Groups of bees are fed a single dose of the test substance mixed in a sucrose solution.[\[2\]](#)[\[3\]](#)
  - Mortality and sublethal effects are observed at 4, 24, and 48 hours after dosing.[\[2\]](#)[\[19\]](#)
- Procedure (Contact - OECD 214):
  - A precise dose of the test substance in a suitable solvent is applied directly to the dorsal thorax of each bee.[\[6\]](#)[\[16\]](#)[\[17\]](#)
  - Mortality and sublethal effects are observed at 4, 24, and 48 hours after application.[\[6\]](#)
- Endpoint: The LD50 (median lethal dose) in µg of active substance per bee is calculated for both oral and contact exposure.

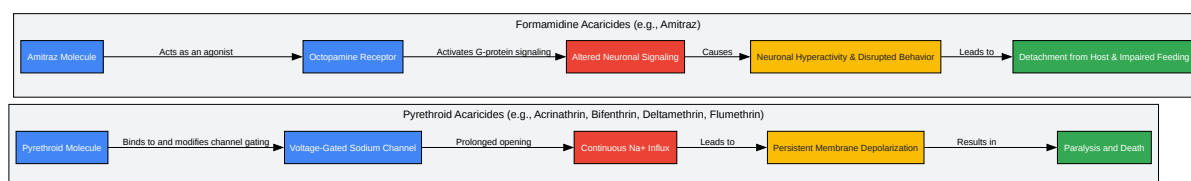
## Aerobic and Anaerobic Transformation in Soil (OECD Guideline 307)

- Principle: This guideline evaluates the rate and pathway of degradation of a chemical in soil under aerobic and anaerobic conditions.[\[21\]](#)[\[22\]](#)[\[23\]](#)[\[24\]](#)[\[25\]](#)
- Procedure:
  - The test substance, typically radiolabelled, is applied to soil samples.
  - The treated soil is incubated in the dark at a controlled temperature and moisture content.
  - At various time intervals, soil samples are analyzed for the parent compound and its transformation products.
  - Mineralization to CO<sub>2</sub> is often measured by trapping evolved <sup>14</sup>CO<sub>2</sub>.[\[25\]](#)
- Endpoint: The DT50 (time for 50% dissipation) and DT90 (time for 90% dissipation) of the parent compound are calculated.

## Signaling Pathways and Experimental Workflows

### Comparative Mode of Action of Pyrethroid and Formamidine Acaricides

The following diagram illustrates the primary molecular targets of pyrethroid and formamidine acaricides in the nervous system of arthropods.

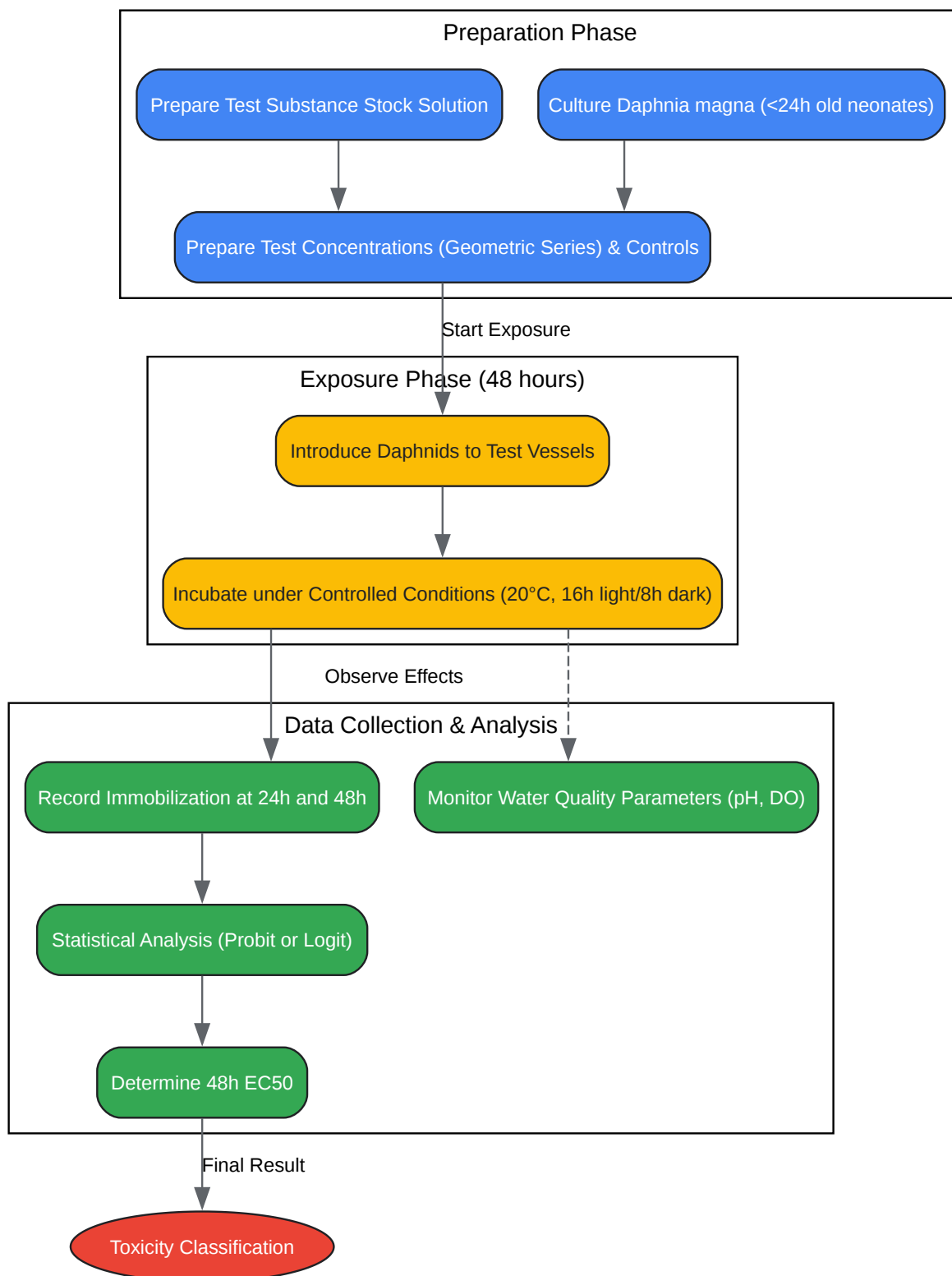


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Caption: Comparative mechanism of action of Pyrethroid and Formamidine acaricides.

## Experimental Workflow for Determining Acute Aquatic Toxicity

The diagram below outlines a typical workflow for assessing the acute toxicity of an acaricide to an aquatic organism, such as *Daphnia magna*, following OECD Guideline 202.

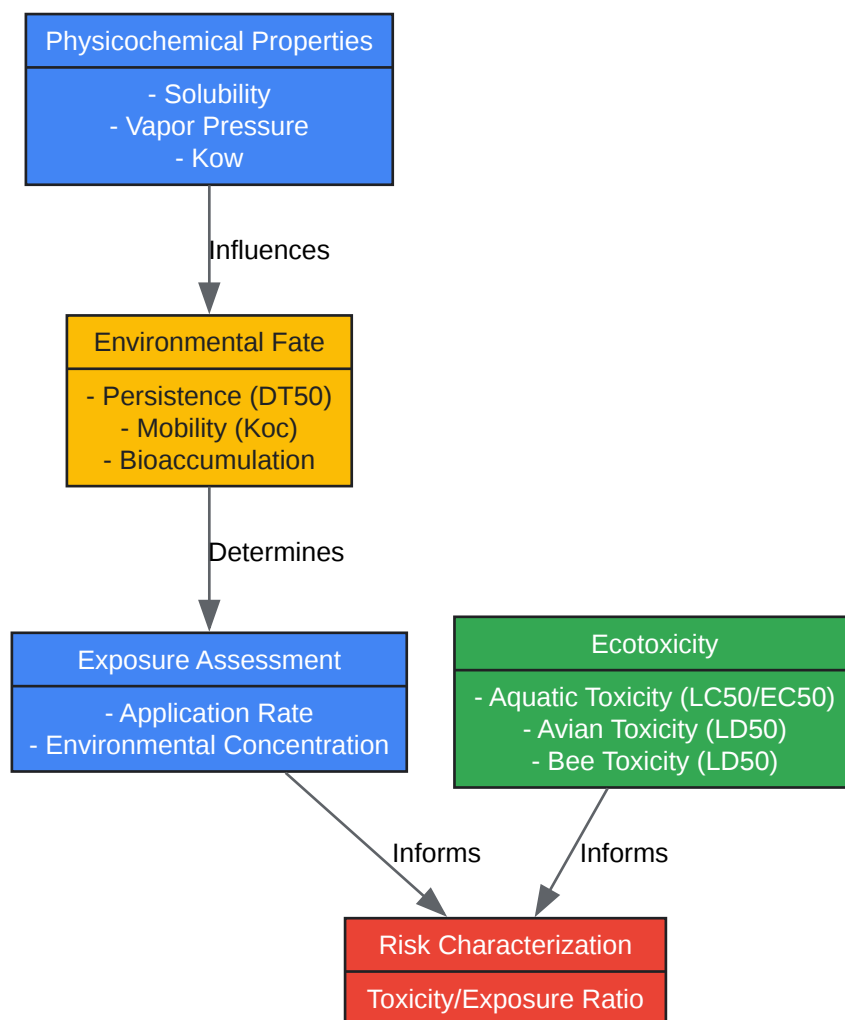


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Caption: Workflow for OECD 202 Daphnia sp. Acute Immobilisation Test.

## Logical Relationship of Environmental Risk Assessment

This diagram illustrates the logical flow from the intrinsic properties of an acaricide to its potential environmental risk.



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Caption: Logical flow of environmental risk assessment for an acaricide.

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## References

- 1. OECD 202: Daphnia sp., Acute Immobilization Test [aropha.com]
- 2. content.fera.co.uk [content.fera.co.uk]
- 3. OECD 213/214: Honey bees, Acute Oral and Acute Contact Toxicity Test | ibacon GmbH [ibacon.com]
- 4. Acute toxicity of injected drugs and substances in fish [protocols.io]
- 5. biotechnologiebt.it [biotechnologiebt.it]
- 6. biotechnologiebt.it [biotechnologiebt.it]
- 7. oecd.org [oecd.org]
- 8. acikerisim.uludag.edu.tr [acikerisim.uludag.edu.tr]
- 9. Determination of acute oral toxicity of flumethrin in honey bees - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. oecd.org [oecd.org]
- 12. OECD 203: Fish, Acute Toxicity Test - Situ Biosciences [situbiosciences.com]
- 13. fera.co.uk [fera.co.uk]
- 14. biotechnologiebt.it [biotechnologiebt.it]
- 15. eurofins.it [eurofins.it]
- 16. catalog.labcorp.com [catalog.labcorp.com]
- 17. oecd.org [oecd.org]
- 18. oecd.org [oecd.org]
- 19. biotechnologiebt.it [biotechnologiebt.it]
- 20. fera.co.uk [fera.co.uk]
- 21. oecd.org [oecd.org]
- 22. OECD 307: Aerobic and Anaerobic Transformation in Soil - Situ Biosciences [situbiosciences.com]
- 23. biotechnologiebt.it [biotechnologiebt.it]
- 24. catalog.labcorp.com [catalog.labcorp.com]
- 25. oecd.org [oecd.org]

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